

# AXL as a Therapeutic Target in Oncology: A Technical Guide

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## Compound of Interest

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## Executive Summary

The AXL receptor tyrosine kinase, a member of the TAM (TYRO3, AXL, MERTK) family, has emerged as a critical mediator of cancer progression, metastasis, and therapeutic resistance. [1][2][3][4] Overexpressed in a wide array of solid and hematological malignancies, AXL activation is frequently associated with a poor prognosis. [2][3][4][5][6] Its role in driving key oncogenic processes, including cell survival, proliferation, epithelial-to-mesenchymal transition (EMT), and immune evasion, has positioned it as a compelling therapeutic target. [1][3][7] This technical guide provides an in-depth overview of AXL's role in oncology, summarizing key preclinical and clinical data, detailing relevant experimental protocols, and visualizing its complex signaling network to support ongoing research and drug development efforts.

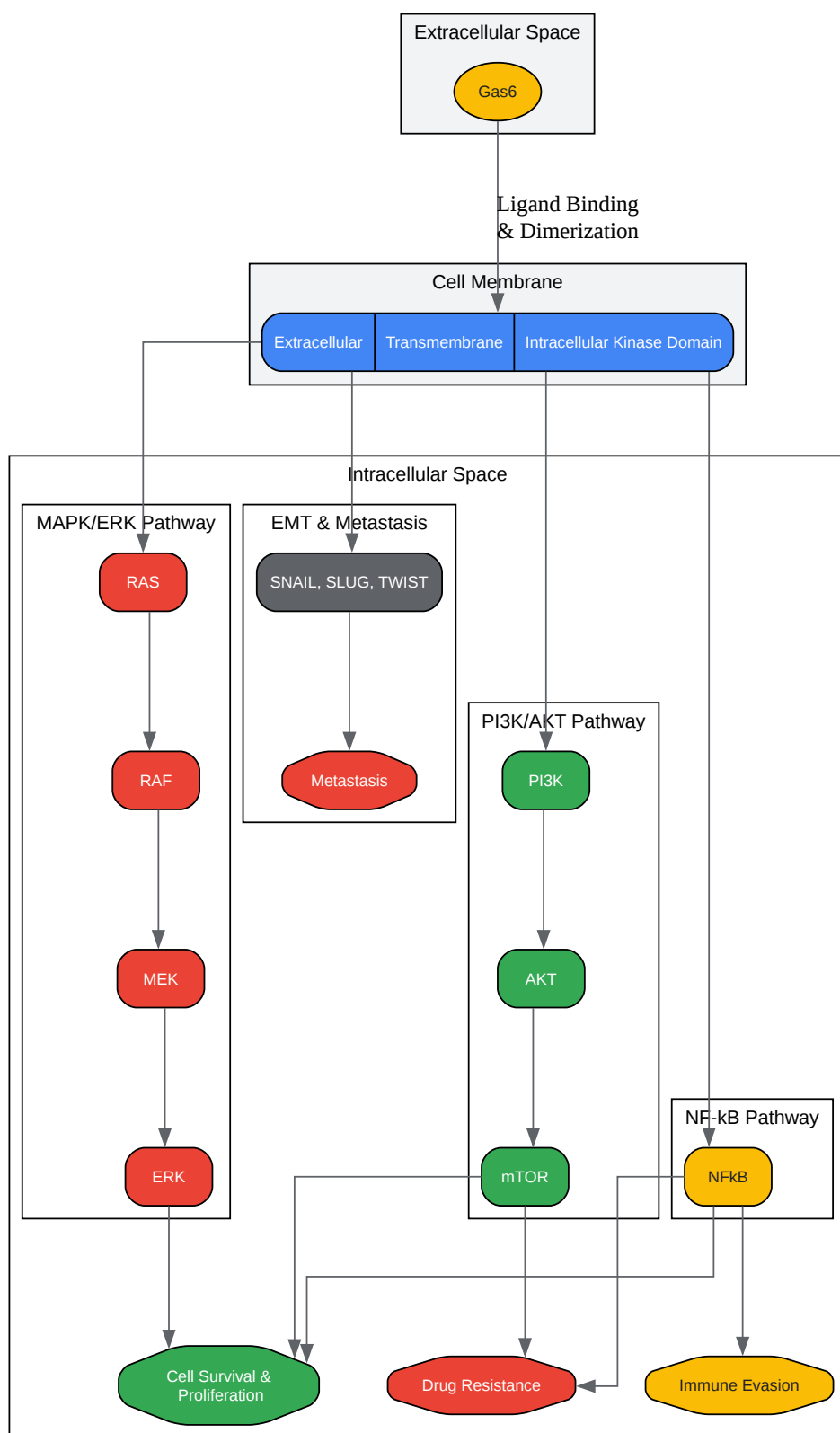
## The AXL Signaling Pathway in Cancer

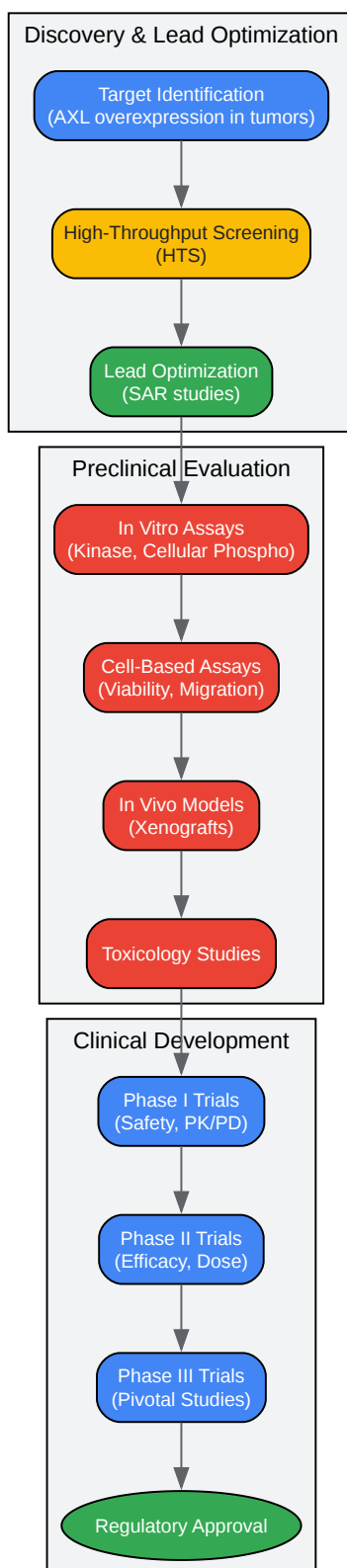
AXL signaling is primarily initiated by its ligand, Growth Arrest-Specific 6 (Gas6). Upon Gas6 binding, AXL undergoes dimerization and autophosphorylation of its intracellular kinase domain, triggering a cascade of downstream signaling pathways that collectively promote a malignant phenotype. [1]

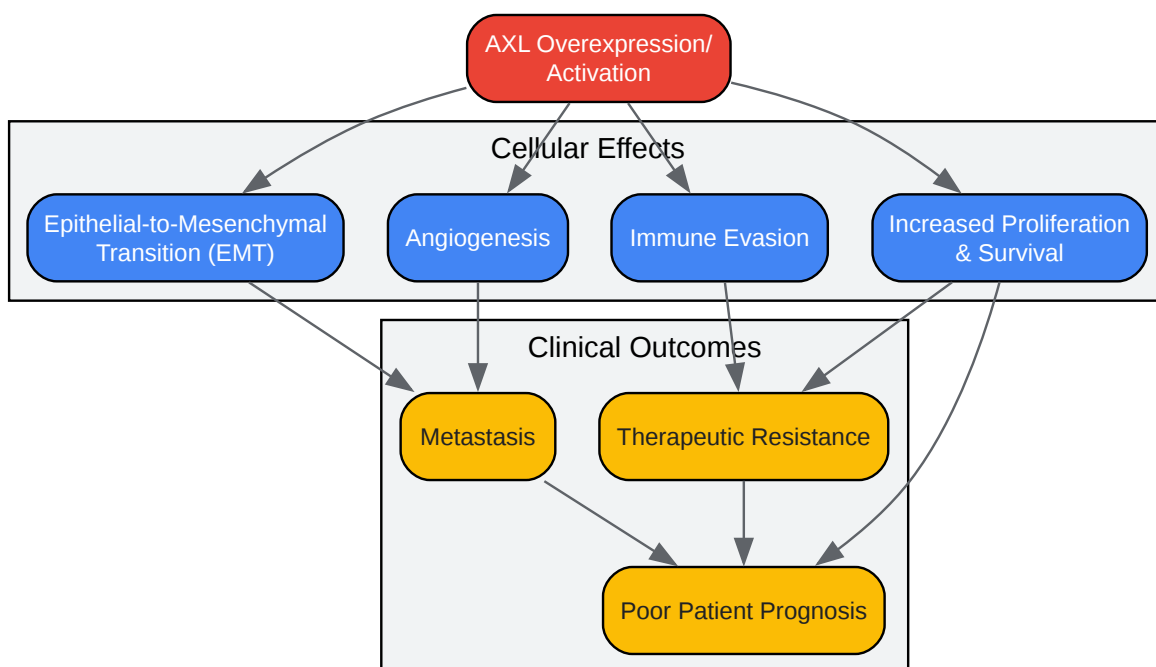
## Core Signaling Cascades

- **PI3K/AKT Pathway:** Activation of this pathway downstream of AXL is crucial for promoting cell survival and proliferation.<sup>[1]</sup> It also contributes to therapeutic resistance by upregulating anti-apoptotic proteins.
- **MAPK/ERK Pathway:** This cascade is also involved in cell proliferation and survival, and its activation by AXL has been demonstrated in various cancer models.<sup>[1]</sup>
- **NF-κB Pathway:** AXL signaling can lead to the activation of NF-κB, a key regulator of inflammation and cell survival, further contributing to the pro-tumorigenic environment.
- **EMT and Metastasis:** AXL is a potent driver of the epithelial-to-mesenchymal transition (EMT), a process that endows cancer cells with migratory and invasive properties essential for metastasis.<sup>[1][3]</sup> AXL activation leads to the upregulation of mesenchymal markers and the downregulation of epithelial markers.<sup>[1]</sup>

## Visualization of the AXL Signaling Network







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